

CM572 stability and storage conditions

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Compound of Interest

Compound Name: CM572

Cat. No.: B12369639

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CM572 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **CM572**, a selective irreversible partial sigma-2 receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is **CM572** and what is its primary application in research?

A1: **CM572** is a selective irreversible partial agonist for the sigma-2 receptor, which is often upregulated in tumor cells.^{[1][2]} Its primary research application is in cancer biology, where it is used to study the role of the sigma-2 receptor in cancer cell signaling and to evaluate its potential as an antitumor agent.^{[1][3]} **CM572** has been shown to induce dose-dependent cell death in various cancer cell lines, including neuroblastoma, pancreatic, and breast cancer cells.^{[1][2]}

Q2: What are the general recommendations for storing **CM572**?

A2: For short-term storage, **CM572** can be kept at room temperature in the continental United States; however, conditions may vary for other locations.^[3] For long-term storage, it is crucial to refer to the Certificate of Analysis provided by the supplier. While specific long-term storage temperatures are not consistently published, a common practice for similar research compounds is to store them as a solid at -20°C or -80°C.

Q3: How should I prepare solutions of **CM572**?

A3: While the full experimental details from the primary literature are not available, standard laboratory practice for similar compounds involves dissolving them in a suitable solvent such as Dimethyl Sulfoxide (DMSO) to create a stock solution. It is recommended to prepare fresh solutions for experiments or to aliquot and store stock solutions at -80°C to minimize freeze-thaw cycles.

Q4: Is **CM572** known to be unstable or prone to degradation?

A4: Yes, there is evidence to suggest that **CM572** can degrade. A study has identified that the compound MAM03055A, a homo-bivalent dimer of a **CM572**-related compound, resulted from the degradation of **CM572**.^[4] This suggests a potential degradation pathway involving dimerization. Therefore, proper storage and handling are critical to ensure the integrity of the compound.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or lower-than-expected activity in experiments.	Degradation of CM572.	- Use a fresh vial of CM572. - Prepare fresh solutions from solid stock. - If using frozen stock solutions, ensure they have not undergone multiple freeze-thaw cycles. - Consider the possibility of dimerization, as noted in the literature. [4]
Difficulty dissolving the compound.	Improper solvent or compound has precipitated out of solution.	- Confirm the recommended solvent from the supplier's technical data sheet. - Gentle warming and vortexing may aid in dissolution. - If the compound has precipitated from a stock solution, try to redissolve it by warming and vortexing. If this is unsuccessful, prepare a fresh stock solution.
Variability between experimental replicates.	Inconsistent solution concentration due to degradation or improper storage.	- Ensure proper aliquoting and storage of stock solutions to minimize degradation. - Perform a concentration determination of the stock solution if possible. - Always handle the compound and solutions consistently across all experiments.

Summary of CM572 Properties

Property	Value	Reference
Molecular Formula	C22H23FN4O2S	[3]
Molecular Weight	426.51	[3]
Sigma-2 Receptor K _i	14.6 ± 6.9 nM	[1]
Sigma-1 Receptor K _i	≥ 10 μM	[1]
EC ₅₀ in SK-N-SH cells	7.6 ± 1.7 μM	[2]

Experimental Protocols & Methodologies

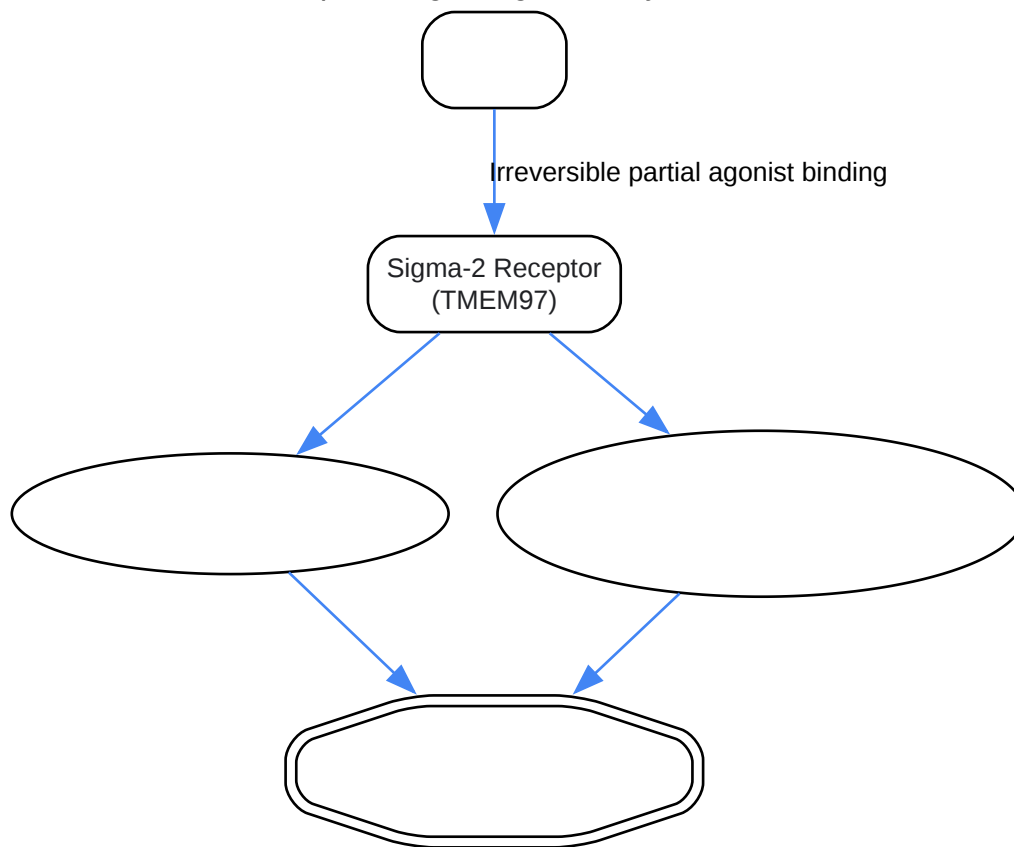
Cell Viability Assay (Based on Nicholson H, et al., 2015)

This protocol is a generalized representation based on the abstract of the primary literature. For detailed steps, it is imperative to consult the full publication.

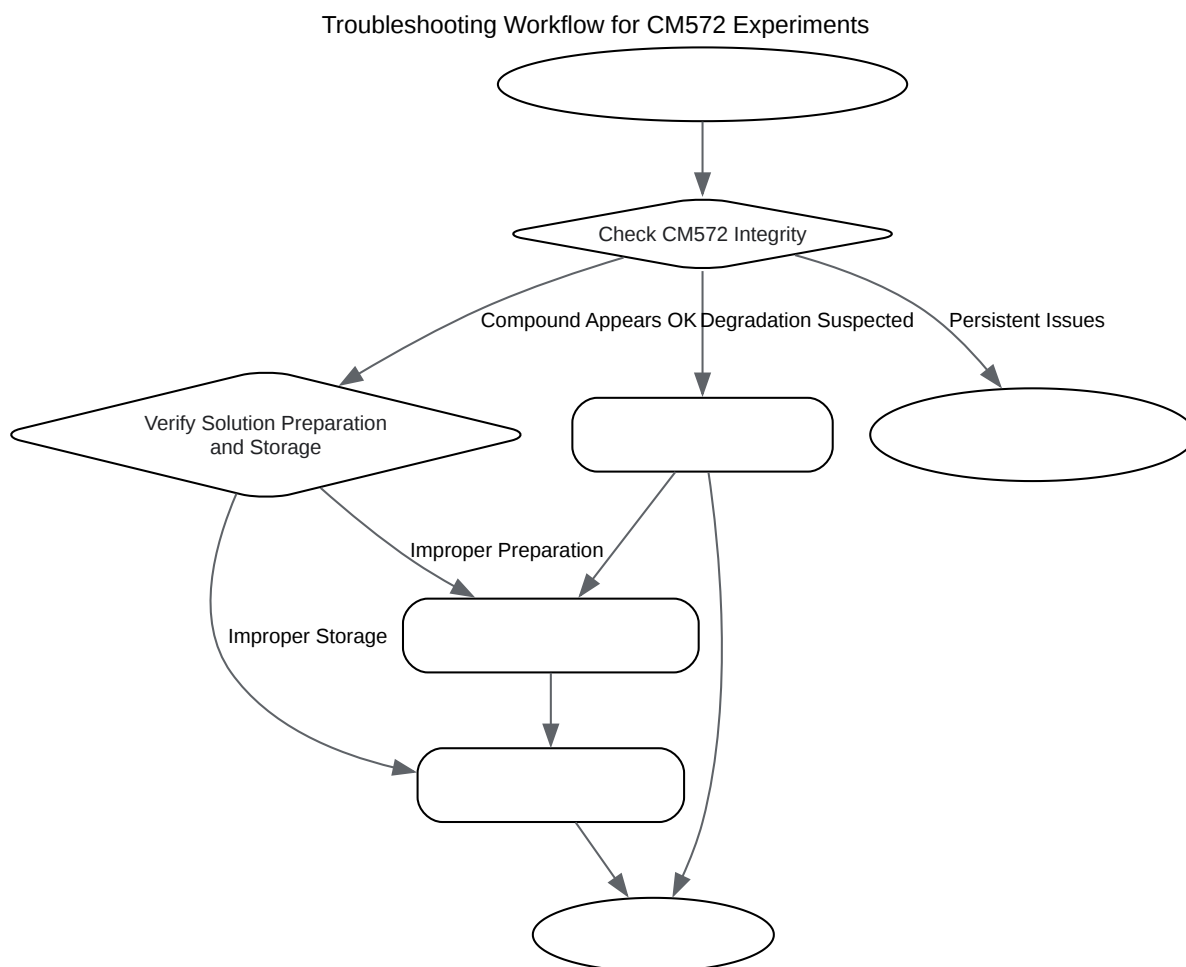
- Cell Culture: SK-N-SH neuroblastoma cells are cultured in appropriate media and conditions.
- Treatment: Cells are treated with varying concentrations of **CM572** for 24 hours.
- Assessment of Cell Death: Dose-dependent cell death is measured. The original study sustained this effect over 24 hours even after a 60-minute pretreatment followed by washing, indicating an irreversible effect.[2]
- Data Analysis: The half-maximal effective concentration (EC₅₀) is calculated from the dose-response curve.

Visualizations

Conceptual Signaling Pathway of CM572

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Caption: Conceptual signaling pathway of **CM572** leading to cancer cell death.



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Caption: Troubleshooting workflow for experiments involving **CM572**.

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References

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- To cite this document: BenchChem. [CM572 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369639#cm572-stability-and-storage-conditions]

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